

physical and chemical properties of Dregeoside A11

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In-Depth Technical Guide to Dregeoside A11

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dregeoside A11 is a naturally occurring pregnane glycoside isolated from the plant Dregea volubilis. This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Dregeoside A11**. While detailed experimental data remains limited in publicly accessible literature, this document consolidates the available information, focusing on its chemical identity and potential as a cytotoxic agent. This guide is intended to serve as a foundational resource for researchers investigating the therapeutic potential of **Dregeoside A11** and other related pregnane glycosides.

Chemical and Physical Properties

Dregeoside A11 is a complex steroid glycoside. The following table summarizes its key chemical and physical properties based on available data.



Property	Value	Source
Molecular Formula	C55H88O22	[1]
Molecular Weight	1101.29 g/mol	[1]
Appearance	Solid powder	[2]
CAS Number	89020-11-1	[1]
Purity	>98% (as commercially available)	
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	_
Storage	Store at -20°C	_

Note: Specific experimental data for properties such as melting point, boiling point, and density are not readily available in the surveyed literature. The boiling point is predicted to be 1026.1±65.0 °C and the density is predicted to be 1.32±0.1 g/cm3.

Spectral Data

Detailed spectral data for **Dregeoside A11**, including 1H NMR, 13C NMR, and mass spectrometry, are not available in the public domain. The structural elucidation of **Dregeoside A11** was first reported in a 1983 publication by Yoshimura et al., which is not widely accessible. Researchers seeking to confirm the identity of **Dregeoside A11** should refer to this original publication or perform their own spectroscopic analysis.

Biological Activity

The primary biological activity reported for **Dregeoside A11** and other related compounds isolated from Dregea volubilis is antitumor or cytotoxic activity.

Antitumor Activity

The initial report on **Dregeoside A11** by Yoshimura and colleagues in 1983 identified it as a new antitumor-active glycoside. This suggests that **Dregeoside A11** possesses cytotoxic



properties against cancer cells. However, specific details regarding the cell lines tested, IC50 values, and the mechanism of action were not available in the reviewed literature.

Other pregnane glycosides isolated from Dregea volubilis, such as Dregeoside Ap1 and Dregeoside A01, have also been reported to exhibit antitumor activity. This supports the potential of this class of compounds in cancer research.

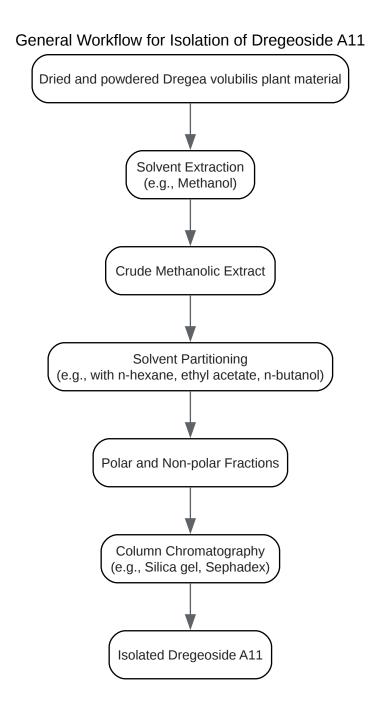
Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological evaluation of **Dregeoside A11** are not extensively documented in recent, accessible literature. The foundational methods are described in the original 1983 publication. However, a general workflow for the isolation and analysis of compounds from Dregea volubilis can be outlined.

General Isolation and Purification Workflow

The following diagram illustrates a typical workflow for the isolation of pregnane glycosides from plant material.





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Caption: A generalized workflow for the isolation and purification of **Dregeoside A11**.

Potential Signaling Pathways in Antitumor Activity

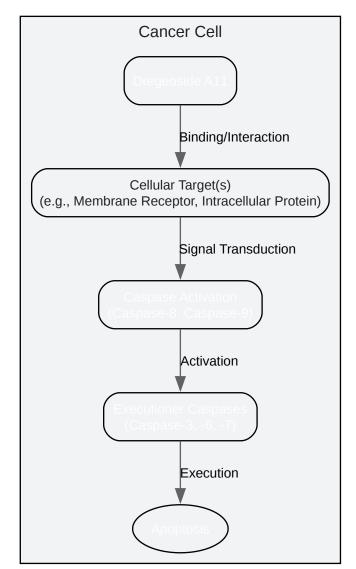


While the specific signaling pathways affected by **Dregeoside A11** have not been elucidated, the cytotoxic nature of related compounds suggests potential involvement in apoptosis induction.

Hypothetical Apoptosis Induction Pathway

The diagram below depicts a hypothetical signaling pathway through which a cytotoxic compound like **Dregeoside A11** might induce apoptosis in cancer cells. This is a generalized model and requires experimental validation for **Dregeoside A11**.





Hypothetical Apoptosis Pathway for Dregeoside A11

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Caption: A potential signaling pathway for **Dregeoside A11**-induced apoptosis.

Conclusion and Future Directions

Dregeoside A11 is a pregnane glycoside with reported antitumor activity. However, a significant gap exists in the publicly available scientific literature regarding its detailed physical



and chemical properties, as well as its precise biological mechanism of action. Future research should focus on:

- Re-isolation and full spectroscopic characterization of **Dregeoside A11** to provide comprehensive and publicly accessible data.
- In-depth evaluation of its cytotoxic activity against a panel of human cancer cell lines.
- Elucidation of the molecular mechanism of action, including the identification of its cellular targets and the signaling pathways it modulates.
- Preclinical evaluation in animal models to assess its therapeutic potential and toxicity profile.

This technical guide serves as a starting point for researchers interested in exploring the potential of **Dregeoside A11** as a novel therapeutic agent. The information provided, though limited, highlights the need for further investigation into this and other related natural products.

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